

# Navigating the Uncertainties: A Technical Guide to the Health and Safety of Acephenanthrylene

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## Compound of Interest

Compound Name: Acephenanthrylene

Cat. No.: B1206934

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## Executive Summary

This technical guide provides a comprehensive overview of the health and safety information currently available for **acephenanthrylene**. A critical point of clarification is the frequent confusion between **acephenanthrylene** (C<sub>16</sub>H<sub>10</sub>, CAS 201-06-9) and the more extensively studied benz[e]**acephenanthrylene** (C<sub>20</sub>H<sub>12</sub>, CAS 205-99-2), also known as benzo[b]fluoranthene. Due to a significant lack of specific toxicological data for **acephenanthrylene**, this guide incorporates safety information for benz[e]**acephenanthrylene** and general principles for handling polycyclic aromatic hydrocarbons (PAHs) to provide a precautionary approach to safe handling and use. This document summarizes known physical and chemical properties, presents available toxicological data in tabular format, outlines general experimental protocols for handling carcinogenic and toxic chemicals, and visualizes the typical metabolic pathway for PAHs.

## Compound Identification and Physicochemical Properties

**Acephenanthrylene** is a tetracyclic polycyclic aromatic hydrocarbon.[1] It is crucial to distinguish it from benz[e]**acephenanthrylene**, a five-ring PAH.[2][3] The latter is often the subject of toxicological studies due to its presence in environmental pollutants like coal tar and coke oven emissions.[4]

Table 1: Physicochemical Properties of **Acephenanthrylene** and Benz[e]**acephenanthrylene**

Property	Acephenanthrylene	Benz[e]acephenanthrylene (Benzo[b]fluoranthene)
CAS Number	201-06-9[5][6]	205-99-2[3][4][7]
Molecular Formula	C16H10[5][6]	C20H12[2][3][7]
Molecular Weight	202.25 g/mol [5][6]	252.31 g/mol [7]
Appearance	Data not available	Off-white to tan powder
Melting Point	Data not available	168 °C[8][9]
Boiling Point	Data not available	481 °C[8][9]
Solubility	Low water solubility expected	Low water solubility[3]
Octanol/Water Partition Coefficient (logP <sub>oct/wat</sub> )	4.477 (Calculated)[10]	Data not available

## Toxicological Data and Hazard Classification

Specific quantitative toxicity data for **acephenanthrylene** (CAS 201-06-9) is largely unavailable in public databases.[5] Therefore, the hazard classification for the structurally related and more studied benz[e]**acephenanthrylene** should be considered as a precautionary measure.

Table 2: GHS Hazard Classification for Benz[e]**acephenanthrylene**

Hazard Class	Hazard Statement
Carcinogenicity	H350: May cause cancer[11]
Hazardous to the aquatic environment, long-term hazard	H410: Very toxic to aquatic life with long lasting effects

Data is for benz[e]**acephenanthrylene** (CAS 205-99-2) and should be used as a surrogate for assessing the potential hazards of **acephenanthrylene** until specific data becomes available.

Table 3: Available Quantitative Toxicity Data for Benz[e]**acephenanthrylene**

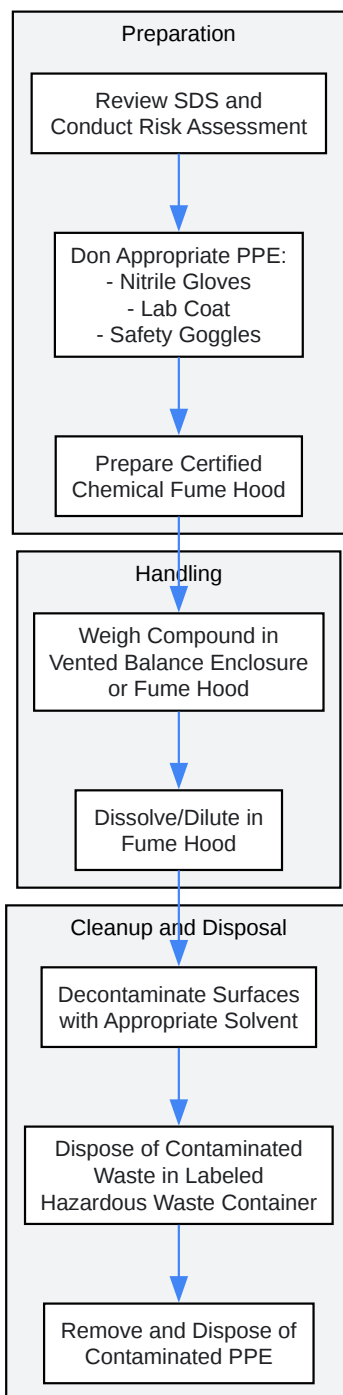
Data Type	Value	Species	Reference
Oral Slope Factor	1.2 E+0 (mg/kg-day) <sup>-1</sup>	Not specified	OEHHA 2009[4]
Inhalation Unit Risk	1.1 E-4 (μ g/cubic meter) <sup>-1</sup>	Not specified	OEHHA 2009[4]
No Significant Risk Level (NSRL) - Oral	0.096 μ g/day	Not specified	Proposition 65[4]

## Experimental Protocols for Safe Handling

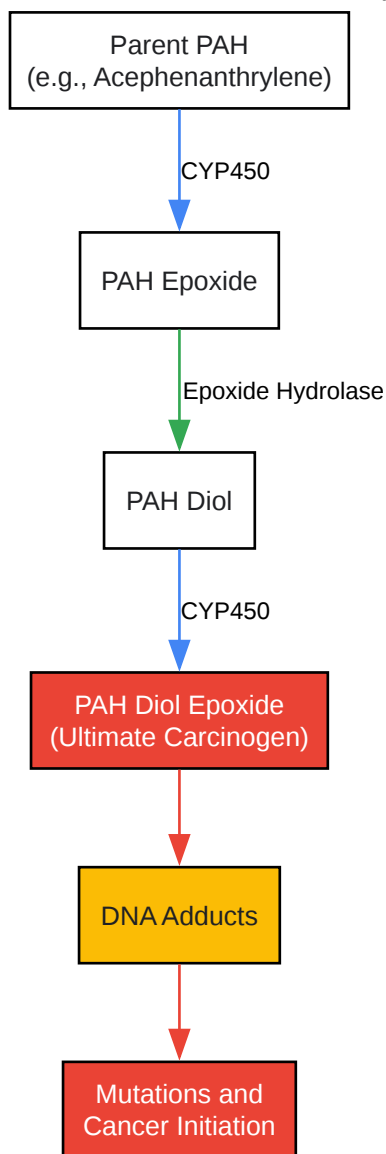
Given the presumed carcinogenicity based on data for related PAHs, **acephenanthrylene** should be handled with extreme caution in a laboratory setting. The following is a general protocol for handling potent compounds.

### Experimental Workflow for Handling **Acephenanthrylene**

## General Workflow for Handling Potent Compounds



## Generalized Metabolic Activation Pathway of PAHs



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